

Application Notes and Protocols: In Vitro Evaluation of CBT-1

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Compound of Interest

Compound Name: CBT-1

Cat. No.: B1579153

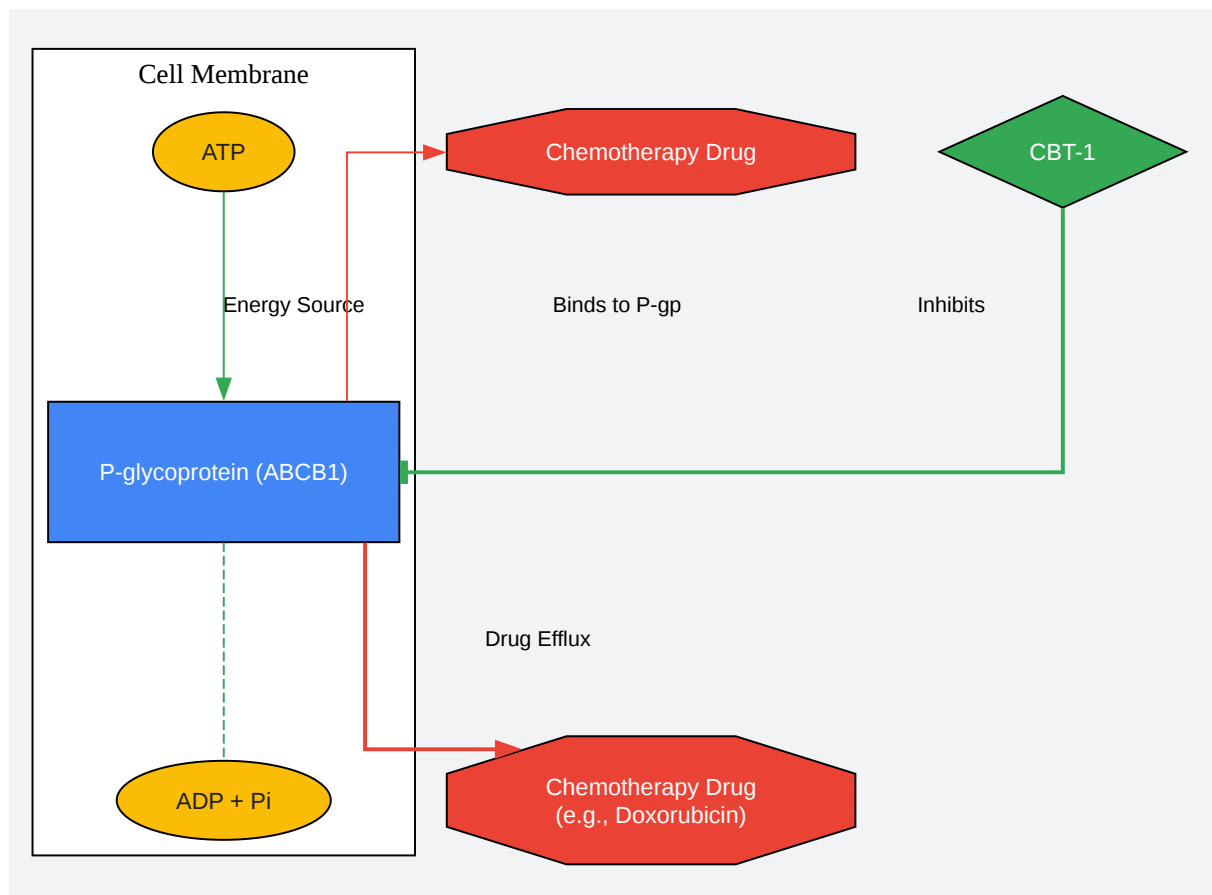
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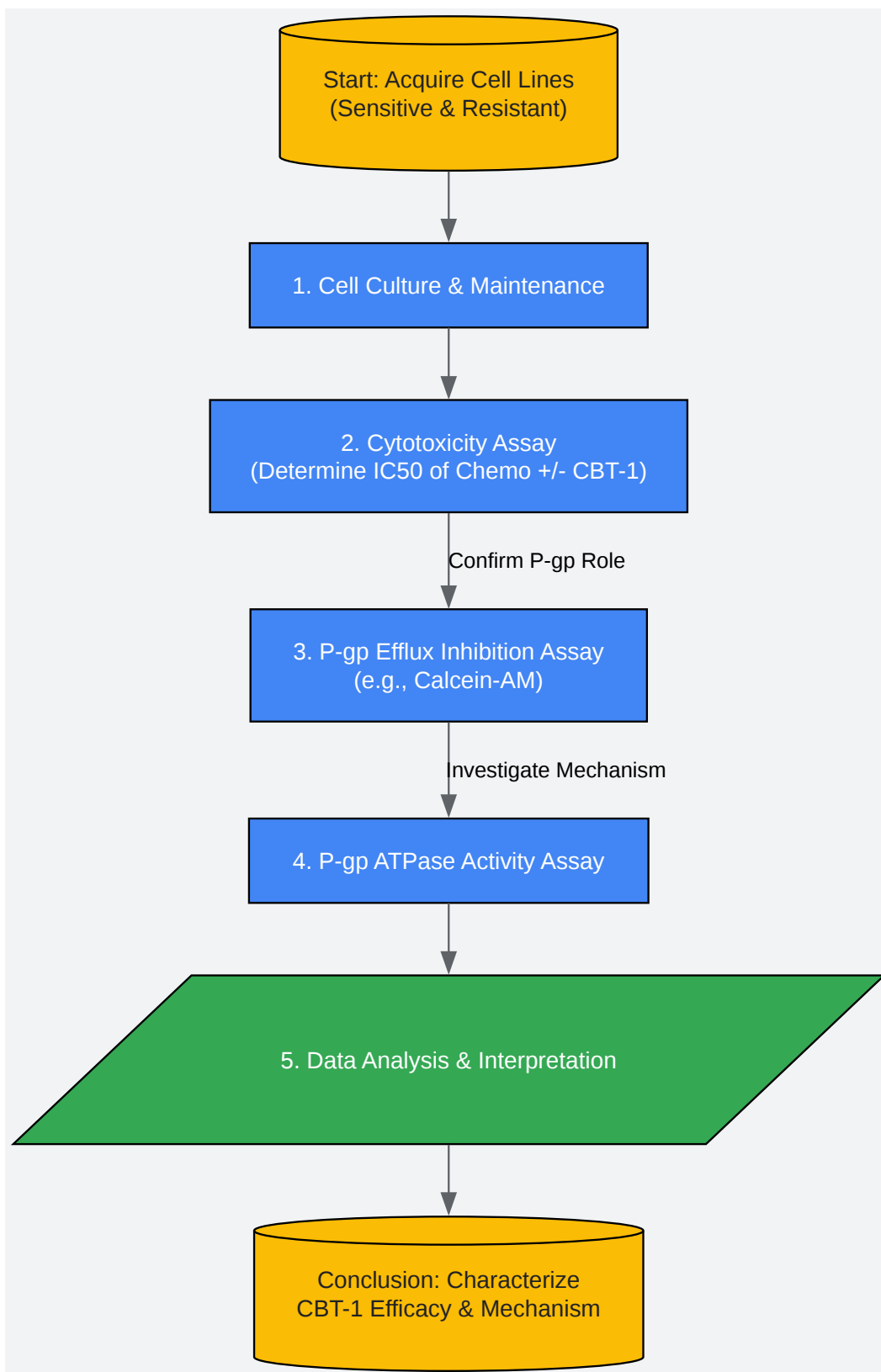
Introduction

Multidrug resistance (MDR) is a primary obstacle to successful cancer chemotherapy. A key mechanism behind MDR is the overexpression of ATP-binding cassette (ABC) transporters, such as P-glycoprotein (P-gp/ABCB1), which function as drug efflux pumps.[1][2] These transporters actively remove chemotherapeutic agents from cancer cells, reducing intracellular drug concentrations to sub-therapeutic levels and thereby diminishing their efficacy.[3] **CBT-1** (also known as Tetrandrine) is an investigational agent that functions as an inhibitor of P-gp (ABCB1) and ABCC1.[4][5] By blocking the action of these efflux pumps, **CBT-1** has the potential to restore cancer cell sensitivity to conventional chemotherapy drugs.[6] These application notes provide a comprehensive research protocol for the in vitro characterization of **CBT-1**'s activity and mechanism of action.

Mechanism of Action: Inhibition of P-glycoprotein (ABCB1)

P-glycoprotein is a transmembrane protein that utilizes the energy from ATP hydrolysis to expel a wide variety of substrates, including many common anticancer drugs (e.g., doxorubicin, paclitaxel), from the cell's interior.[3] This prevents the drugs from reaching their intracellular targets. **CBT-1** acts by directly inhibiting the function of P-gp, leading to the intracellular accumulation of the co-administered chemotherapeutic agent and restoring its cytotoxic effect.





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